

validation of SDZ 220-040 as a research tool for specific pathways

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Compound of Interest

Compound Name: SDZ 220-040

Cat. No.: B15576062

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SDZ 220-040: A Comparative Guide for NMDA Receptor Research

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive evaluation of **SDZ 220-040** as a research tool for investigating N-methyl-D-aspartate (NMDA) receptor signaling pathways. Through objective comparisons with other NMDA receptor antagonists and presentation of supporting experimental data, this document serves as a valuable resource for selecting the appropriate tool for your research needs.

Introduction to SDZ 220-040

SDZ 220-040 is a potent and selective competitive antagonist of the mammalian NMDA receptor.[1] As a competitive antagonist, it directly competes with the endogenous agonist, glutamate, for binding to the receptor's active site.[2] This mechanism of action makes it a valuable tool for studying the physiological and pathological roles of NMDA receptor-mediated neurotransmission. It has been utilized in various research applications, including the study of neurological diseases.[1] Notably, **SDZ 220-040** is designed to readily cross the blood-brain barrier, a crucial characteristic for in vivo studies.[3]

Comparative Analysis of NMDA Receptor Antagonists

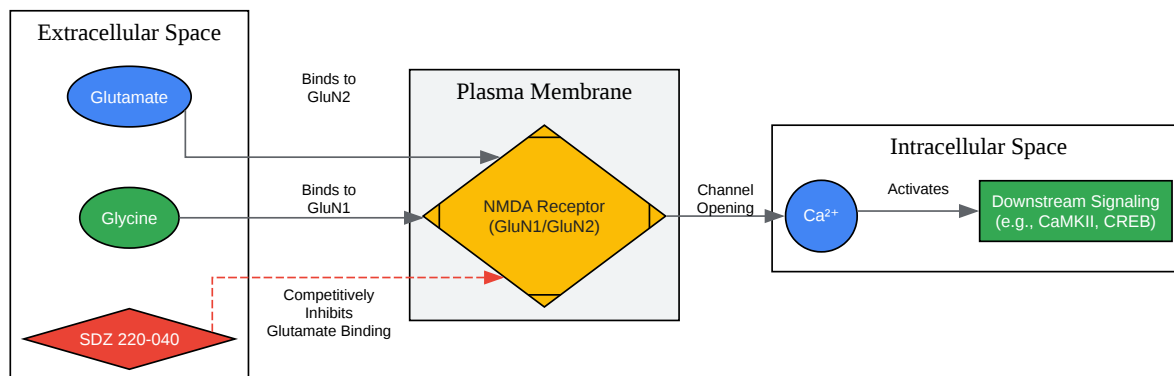
The selection of an appropriate NMDA receptor antagonist is critical for the specific research question being addressed. The following table summarizes the binding affinities (K_i) of **SDZ 220-040**'s analog, SDZ EAB-515, and other common competitive NMDA receptor antagonists. A lower K_i value indicates a higher binding affinity.

| Compound | K_i (nM) vs [3H]CGS 19755 | K_i (nM) vs [3H]CGP 39653 |
|-------------|-----------------------------|-----------------------------|
| SDZ EAB-515 | 40 | - |
| CGS 19755 | - | - |
| NPC 12626 | 2000 | - |
| LY 274614 | - | - |

Data for SDZ EAB-515, a close structural analog of **SDZ 220-040**, and other antagonists are derived from a comparative study assessing their interaction with the NMDA receptor.[\[4\]](#)

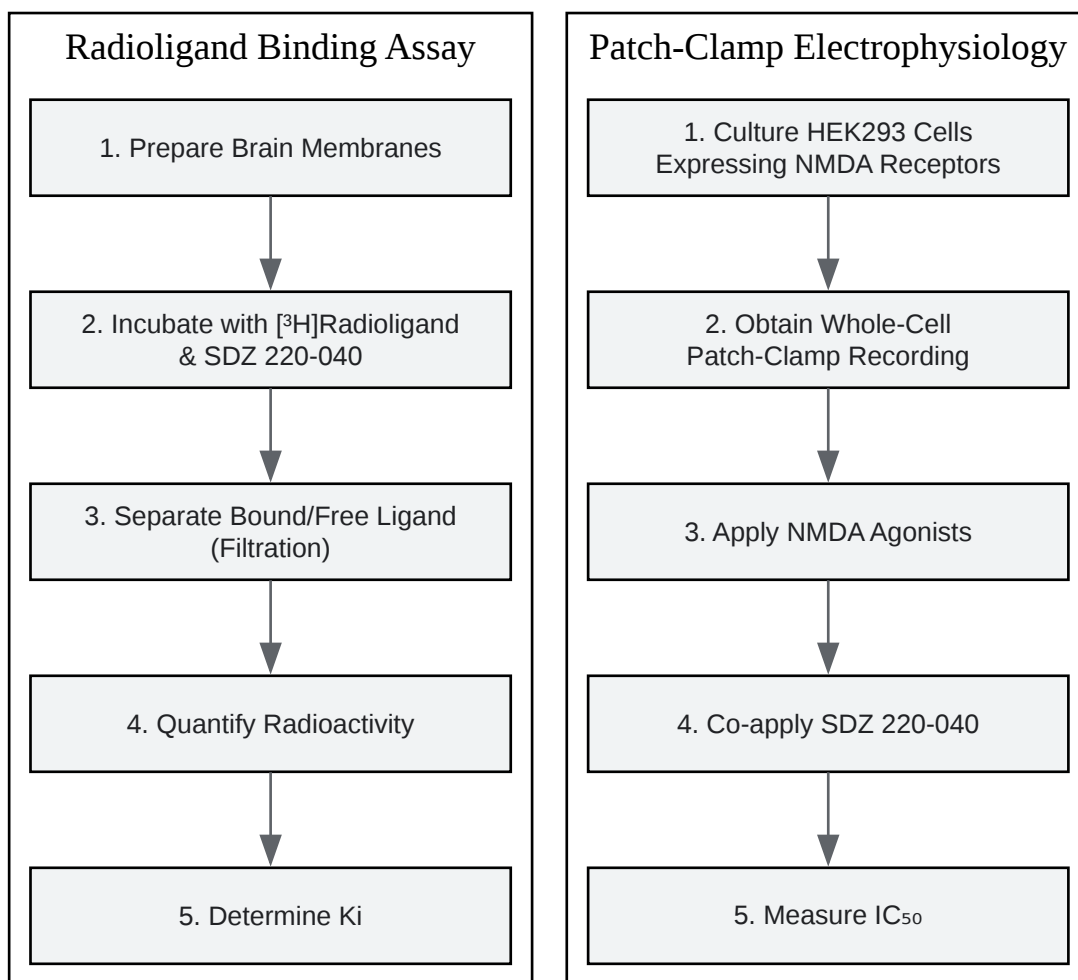
Signaling Pathways and Experimental Workflows

To understand the context in which **SDZ 220-040** is utilized, it is essential to visualize the NMDA receptor signaling pathway and the experimental workflows for its characterization.



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Caption: NMDA Receptor Signaling Pathway and the inhibitory action of **SDZ 220-040**.



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References

- 1. cdn-links.lww.com [cdn-links.lww.com]
- 2. mdpi.com [mdpi.com]
- 3. Making sure you're not a bot! [nanion.de]

- 4. Structure-activity relationships of competitive NMDA receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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